

1,10-bis(pyridinium)decane safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1,10-Bis(pyridinium)decane

Cat. No.: B1194966

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An In-depth Technical Guide to the Safe Handling of 1,10-bis(pyridinium)decane

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a detailed overview of the safety data and handling precautions for **1,10-bis(pyridinium)decane**, a biscationic compound also known as Decamethylenebispyridinium dibromide.

Chemical and Physical Properties

1,10-bis(pyridinium)decane is a chemical compound with the CAS number 6266-40-6.^[1] Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ Br ₂ N ₂	[1]
Molecular Weight	458.27 g/mol	[1]
Purity	≥98% to 99.66%	[1][2]
Topological Polar Surface Area (TPSA)	7.76 Å ²	[1]
LogP	-1.9094	[1]

Toxicological and Biological Activity

This compound is noted for its biological activity as an inhibitor of acetylcholinesterase (AChE).

Parameter	Value	Target
IC ₅₀	25.8 nM	Acetylcholinesterase (AChE)[2]

No detailed experimental protocols for the determination of the IC₅₀ value were available in the consulted resources. Similarly, comprehensive toxicological studies, such as LD₅₀ values for **1,10-bis(pyridinium)decane**, are not detailed in the provided safety information.

Hazard Identification and Safety Precautions

While a specific, detailed Safety Data Sheet (SDS) for **1,10-bis(pyridinium)decane** was not fully available, information for structurally related compounds and supplier classifications allows for a comprehensive overview of potential hazards and necessary precautions. A related compound, N,N'-(decane-1,10-diyl-di-1(4H)-pyridyl-4-ylidene)bis(octylammonium) dichloride, has the following GHS hazard statements, which should be considered as potential hazards for **1,10-bis(pyridinium)decane** as a precautionary measure.[3]

Hazard Statement	Code	Description
Harmful if swallowed	H302	The substance may be harmful if it enters the body through ingestion.[3]
Causes skin irritation	H315	Contact with skin may cause irritation.[3]
Causes serious eye irritation	H319	Contact with eyes may cause serious irritation.[3]
Very toxic to aquatic life with long lasting effects	H410	Release into the environment can cause long-term damage to aquatic ecosystems.[3]

Handling and Personal Protective Equipment (PPE)

Safe handling practices are crucial to minimize exposure and risk. The following precautions should be strictly adhered to.

Precaution	Description
Ventilation	Handle in a well-ventilated place, preferably under a chemical fume hood.[3]
Personal Protective Equipment (PPE)	Wear suitable protective clothing, chemical-impermeable gloves, and safety glasses with side-shields or goggles.[3]
Hygiene	Do not eat, drink, or smoke when using this product.[3] Wash hands and any exposed skin thoroughly after handling.[3] Take off contaminated clothing and wash it before reuse.[3]
Process Controls	Avoid formation of dust and aerosols.[3] Use non-sparking tools and take measures to prevent electrostatic discharge.[3]

Storage and Stability

Proper storage is essential to maintain the integrity and stability of the compound.

Condition	Temperature	Duration	Notes
Solid Form	4°C	-	Store in a tightly closed container in a dry and cool place.[1] [3]
Stock Solution	-20°C	1 month	If preparing a stock solution, use within one month when stored at -20°C.[2]
Stock Solution	-80°C	6 months	For longer-term storage of stock solutions, -80°C is recommended for up to six months.[2]

First Aid and Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical help.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[3][4]
Ingestion	Rinse mouth. Do NOT induce vomiting.[5] Get medical help immediately.[3]

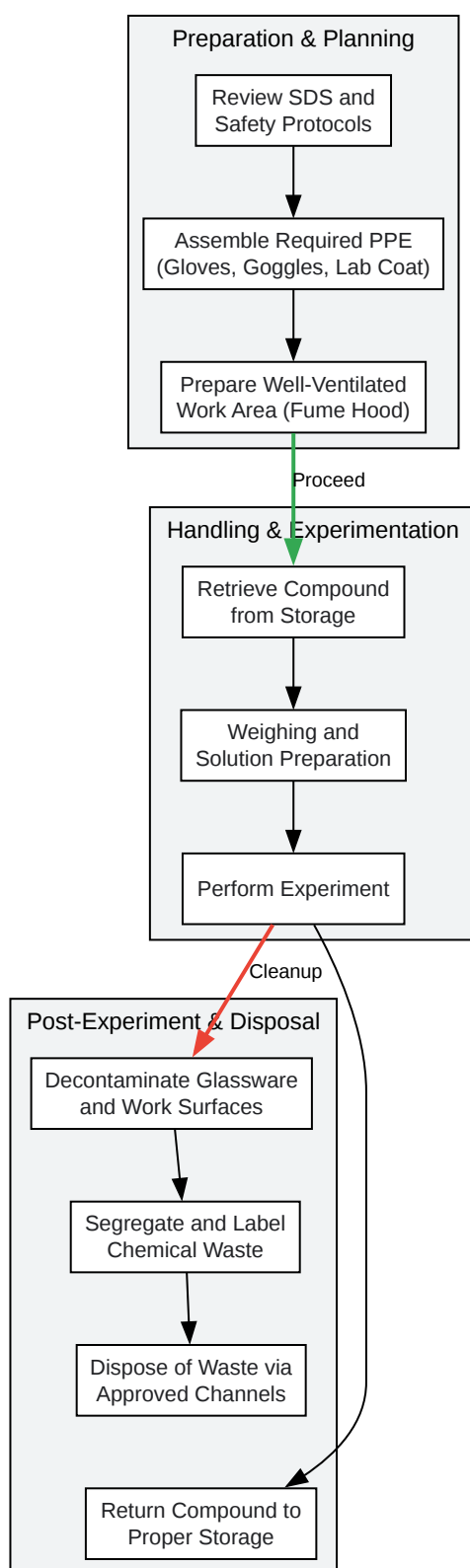
Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Evacuate: Evacuate personnel to safe areas and ensure adequate ventilation.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3]
- Clean-up: Collect the spillage using spark-proof tools and place it in a suitable, closed container for disposal.[3] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3]

Chemical Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of a chemical substance like **1,10-bis(pyridinium)decane** from receipt to disposal.



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Caption: General workflow for safe chemical handling.

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